

Application Notes and Protocols for PMX-205

Administration in Drinking Water

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Compound of Interest

Compound Name: Pmx-205

Cat. No.: B549196

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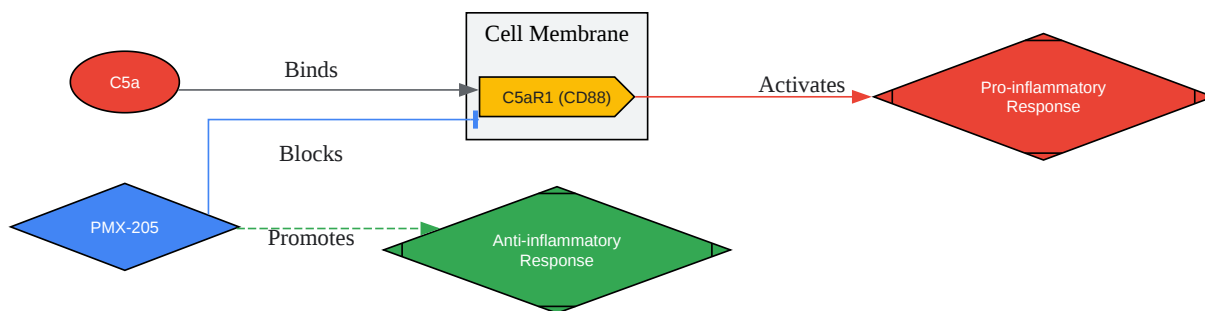
These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the administration of the C5a receptor antagonist, **PMX-205**, through drinking water in preclinical research models.

Introduction

PMX-205 is a potent, orally active, and brain-penetrant cyclic hexapeptide antagonist of the complement C5a receptor (C5aR1 or CD88)[1][2]. It is widely utilized in preclinical research to investigate the role of the C5a-C5aR1 signaling axis in various inflammatory and neurodegenerative disease models[3][4][5]. Administration via drinking water offers a non-invasive and less stressful method for chronic dosing in animal models, ensuring sustained compound exposure[4][6].

Mechanism of Action

PMX-205 functions by blocking the binding of the pro-inflammatory anaphylatoxin C5a to its receptor, C5aR1[7]. This interaction prevents the downstream signaling cascade that leads to the recruitment and activation of immune cells such as neutrophils, eosinophils, and macrophages, thereby mitigating the inflammatory response[8][9]. The inhibition of C5aR1 signaling by **PMX-205** has been shown to reduce the production of pro-inflammatory cytokines and increase the levels of anti-inflammatory cytokines like IL-4 and IL-10[1][3].



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Diagram 1: PMX-205 Mechanism of Action.

Quantitative Data Summary

The following tables summarize key quantitative data for **PMX-205**, compiled from various preclinical studies.

Table 1: Physicochemical and Pharmacokinetic Properties

Property	Value	Reference
Molecular Weight	839.05 g/mol	
Formula	C45H62N10O6	
Solubility in Water	Soluble to 1 mg/mL with sonication	
IC50 for C5aR1	31 nM	[10]
Activity	Orally active and brain penetrant	

Table 2: Dosing Regimens in Drinking Water (Murine Models)

Disease Model	Concentration in Water	Equivalent Daily Dose	Mouse Strain	Reference
DSS-Induced Colitis	Not specified	100 or 200 μ g/day/mouse	BALB/c, C57BL/6	[1] [3]
Amyotrophic Lateral Sclerosis (ALS)	20 or 60 μ g/mL	3 and 9 mg/kg/day	hSOD1G93A	[6]
Alzheimer's Disease	10-20 μ g/mL	~3-6 mg/kg/day	Tg2576	[5] [7] [11]
Alzheimer's Disease	20 μ g/mL	Not specified	3xTg	[7]

Experimental Protocols

Preparation of PMX-205 Solution for Drinking Water

Materials:

- **PMX-205** powder
- Sterile, distilled water
- Sonicator
- Sterile drinking water bottles
- Analytical balance
- Appropriate personal protective equipment (PPE)

Procedure:

- Calculate the total amount of **PMX-205** required based on the desired concentration and the total volume of drinking water to be prepared.
- Weigh the calculated amount of **PMX-205** powder using an analytical balance.

- In a sterile container, add the **PMX-205** powder to a small volume of sterile, distilled water.
- Sonicate the solution to aid in dissolution, as **PMX-205** is soluble up to 1 mg/mL in water with sonication.
- Once fully dissolved, bring the solution to the final desired volume with sterile, distilled water.
- Mix the final solution thoroughly.
- Transfer the **PMX-205**-infused water to sterile drinking water bottles.

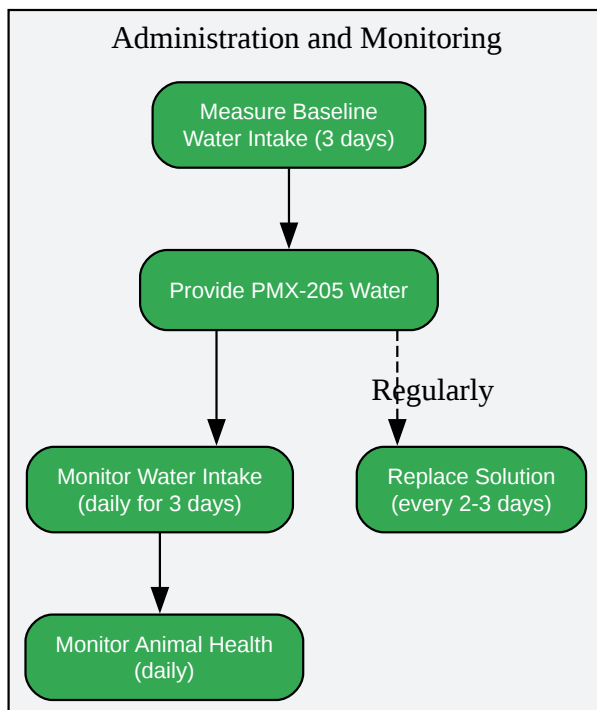
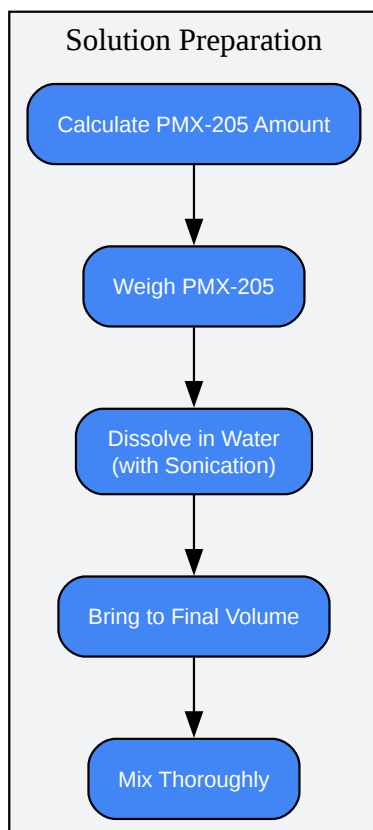
Note: It is recommended to prepare fresh solutions regularly. In studies of DSS-induced colitis, the DSS-containing water was replaced every other day, a practice that can be adapted for **PMX-205** administration to ensure stability and freshness[3].

Animal Husbandry and Dosing

Procedure:

- House animals in accordance with institutional guidelines and approved animal care and use protocols.
- For studies involving drinking water additives, it is crucial to monitor the animals' fluid intake to ensure they are not dehydrated due to any potential alteration in the taste or smell of the water[12].
- Before initiating the **PMX-205** treatment, measure the baseline daily water consumption for each cage for a minimum of three days[12].
- Replace the regular drinking water with the freshly prepared **PMX-205** solution.
- Measure the volume of the **PMX-205** solution consumed daily for at least the first three days of administration to ensure that water intake is not significantly reduced[12].
- Monitor the animals daily for any signs of dehydration or changes in body weight, especially during the initial phase of treatment[12].

- The frequency of changing the medicated water should be determined based on the stability of the compound in solution and the experimental design. A common practice is to replace the water every 2-3 days[3].



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